

Unable to Identify "MYRA-A" Protein or Enzyme

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Compound of Interest

Compound Name: MYRA-A

Cat. No.: B1677588

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A thorough search for a protein or enzyme specifically named "**MYRA-A**" did not yield definitive results in the public domain. It is possible that "**MYRA-A**" is a novel or internal designation, a misspelling, or an abbreviation for a different molecule.

To provide an accurate and useful technical support center, precise identification of the molecule of interest is crucial. Without this, any information on compatible buffers, experimental protocols, and troubleshooting would be speculative and could lead to incorrect experimental design.

Several potential interpretations of "**MYRA-A**" were considered based on the search results:

- MYR1 Protein: A secreted protein from the parasite *Toxoplasma gondii*. This protein is crucial for the parasite's ability to manipulate the host cell[1][2].
- myr 8: A novel unconventional myosin that is expressed in the brain during development and is associated with protein phosphatase catalytic subunits[3].
- Myristoylated Proteins: "MYR" can be an abbreviation for myristoylation, a process where a myristoyl group (a lipid) is added to a protein. This modification is important for membrane targeting and signal transduction[4]. The "A" could potentially refer to a specific myristoylated protein.
- Myricetin (MYR): A naturally occurring flavonoid with antioxidant and anti-inflammatory properties. However, this is a small molecule, not a protein[5][6].

Given the ambiguity, we are unable to generate the requested technical support content. To proceed, please provide clarification on the identity of "**MYRA-A**". Helpful information would include:

- The full name of the protein or enzyme.
- The organism it is from.
- Any associated research articles or publications.

Once "**MYRA-A**" is clearly identified, we will be able to create the comprehensive technical support center you requested, complete with detailed protocols, troubleshooting guides, and visualizations.

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References

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- 3. Myr 8, A Novel Unconventional Myosin Expressed during Brain Development Associates with the Protein Phosphatase Catalytic Subunits 1 α and 1 γ 1 - PMC [pmc.ncbi.nlm.nih.gov]
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